

# What is the chemical structure of Reactive Violet 5?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Reactive Violet 5*

Cat. No.: *B1142343*

[Get Quote](#)

## An In-depth Technical Guide to C.I. **Reactive Violet 5**

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and application of C.I. **Reactive Violet 5** (C.I. 18097). The information is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information on this compound.

## Chemical Identity and Physicochemical Properties

C.I. **Reactive Violet 5** is a monoazo reactive dye containing a vinyl sulfone reactive group. This group allows the dye to form a covalent bond with the hydroxyl groups of cellulosic fibers, leading to excellent wash fastness. It is a metal complex dye, typically involving copper, which enhances its light fastness and influences its shade.<sup>[1][2]</sup>

The key physicochemical properties of **Reactive Violet 5** are summarized in the table below.

Property	Value	Reference
C.I. Name	C.I. Reactive Violet 5	[2]
C.I. Number	18097	[2]
CAS Number	12226-38-9	[2]
Molecular Formula	C <sub>20</sub> H <sub>16</sub> N <sub>3</sub> Na <sub>3</sub> O <sub>15</sub> S <sub>4</sub>	[2][3]
Molecular Weight	735.59 g/mol	[2][3]
IUPAC Name	trisodium;5-acetamido-4-hydroxy-3-[[2-hydroxy-5-(2-sulfonatooxyethylsulfonyl)phenyl]diazenyl]naphthalene-2,7-disulfonate	[3]
Appearance	Purple-brown powder	[2]
Solubility	Soluble in water	[2]

## Chemical Structure

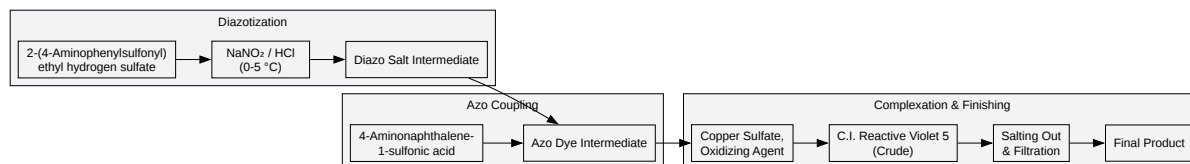
The chemical structure of C.I. **Reactive Violet 5** is characterized by a naphthalene-based azo chromophore linked to a phenyl ring that carries the vinyl sulfone reactive group in its masked (sulfatoethylsulfonyl) form.

Caption: 2D representation of C.I. **Reactive Violet 5**.

## Synthesis Pathway and Experimental Protocols

### General Synthesis Pathway

The industrial synthesis of C.I. **Reactive Violet 5** involves a multi-step process. While specific process parameters are proprietary, the general chemical pathway is well-established for azo dyes.[2] It consists of the diazotization of an aromatic amine, followed by an azo coupling reaction with a suitable coupling component, and subsequent complexation with a metal salt.[2]



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for C.I. **Reactive Violet 5**.

## Representative Experimental Protocol: Exhaust Dyeing of Cotton

While a specific protocol for the synthesis of **Reactive Violet 5** is not publicly available, a general laboratory procedure for its application in dyeing cellulosic fibers like cotton is provided below. This protocol is representative of exhaust dyeing methods for vinyl sulfone reactive dyes.<sup>[4][5][6]</sup>

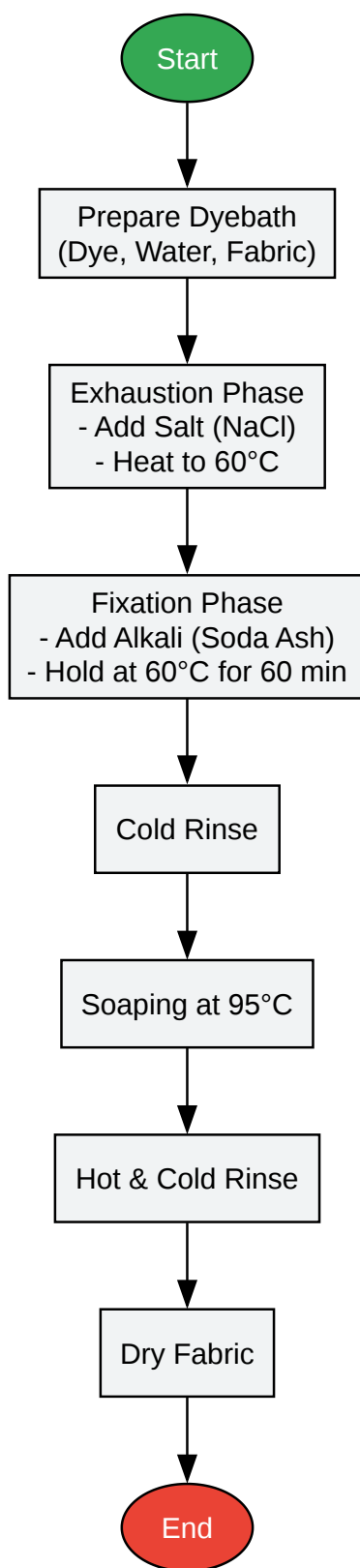
Materials and Equipment:

- Scoured and bleached cotton fabric
- **C.I. Reactive Violet 5**
- Sodium chloride (NaCl) or Glauber's salt (Na<sub>2</sub>SO<sub>4</sub>)
- Sodium carbonate (Soda Ash, Na<sub>2</sub>CO<sub>3</sub>)
- Laboratory dyeing machine (e.g., beaker dyeing machine)
- pH meter and standard buffers
- Water bath or heating system

#### Procedure:

- **Dye Bath Preparation:** Prepare a dyebath with a liquor ratio (ratio of the weight of the goods to the volume of the liquid) of 1:20 (e.g., 5 grams of fabric in 100 mL of water).
- **Dye Dissolution:** Accurately weigh the required amount of C.I. **Reactive Violet 5** (e.g., 2% on weight of fiber, owf) and make a paste with a small amount of cold water. Add boiling water to dissolve the dye completely.
- **Initial Dyeing Step (Exhaustion):**
  - Set the dyebath temperature to 40°C.
  - Add the dissolved dye to the bath.
  - Immerse the cotton fabric in the dyebath and run for 10 minutes to ensure even wetting.
  - Gradually add the required amount of electrolyte (e.g., 60 g/L NaCl) in three portions over 30 minutes. The electrolyte promotes the exhaustion of the dye onto the fiber.
  - Raise the temperature to 60°C over 20 minutes and continue running for another 20 minutes.
- **Fixation Step:**
  - Add the required amount of alkali (e.g., 20 g/L Soda Ash) to the dyebath. The alkali raises the pH, activating the cellulose fiber and the vinyl sulfone group, which then react to form a covalent bond.
  - Continue the dyeing process at 60°C for 60 minutes.
- **Washing Off:**
  - Drain the dyebath.
  - Rinse the fabric thoroughly with cold water.

- Perform a soaping wash at 90-95°C for 15 minutes with a non-ionic detergent (e.g., 2 g/L) to remove any unfixed, hydrolyzed dye.
- Rinse again with hot and then cold water until the rinse water is clear.
- Dry the dyed fabric.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for exhaust dyeing of cotton.

## Spectroscopic and Performance Data

### Spectroscopic Characterization

Detailed spectroscopic data such as  $^1\text{H}$ -NMR,  $^{13}\text{C}$ -NMR, and Mass Spectrometry for C.I. **Reactive Violet 5** are not readily available in peer-reviewed literature. However, some UV-Visible and FT-IR data have been reported, primarily in the context of degradation studies.

Technique	Observation	Reference
UV-Visible Spectroscopy	Exhibits a maximum absorbance ( $\lambda_{\text{max}}$ ) in the visible region at approximately 560 nm, corresponding to its violet color. A second peak is observed in the UV region around 220 nm, related to the aromatic structure.	[7][8]
FT-IR Spectroscopy	The spectrum shows characteristic peaks for its functional groups. While a detailed assignment is not available, studies on its degradation products confirm the breakdown of the azo bond (peak around $1600\text{ cm}^{-1}$ disappears).	[9]

### Typical Dyeing Performance

Specific quantitative data for the fixation efficiency and colorfastness of C.I. **Reactive Violet 5** is limited. The table below provides typical performance characteristics for vinyl sulfone-type reactive dyes on cotton fabric, which are expected to be similar for **Reactive Violet 5**.

Performance Metric	Typical Rating / Value	Reference
Light Fastness (ISO 105-B02)	3-4 (Moderate to Good)	<a href="#">[10]</a>
Washing Fastness (ISO 105-C02)	4-5 (Good to Excellent)	<a href="#">[10]</a>
Rubbing Fastness - Dry (ISO 105-X12)	4-5 (Good to Excellent)	<a href="#">[11]</a>
Rubbing Fastness - Wet (ISO 105-X12)	3 (Moderate)	<a href="#">[11]</a>
Fixation Efficiency	60-80% (Varies with conditions)	<a href="#">[12]</a>

Note: Fastness is rated on a scale of 1 to 5, where 5 is the highest fastness.

## Environmental Data: Decolorization Efficiency

Several studies have investigated the removal of **Reactive Violet 5** from aqueous solutions using Advanced Oxidation Processes (AOPs), which is relevant for wastewater treatment.

Treatment Process	Conditions	Removal Efficiency	Time	Reference
UV-A-Fenton	pH 3.0, [H <sub>2</sub> O <sub>2</sub> ] = 4.0 mM, [Fe <sup>2+</sup> ] = 0.15 mM	95.5%	7 min	<a href="#">[13]</a>
Fenton	pH 3.0, [H <sub>2</sub> O <sub>2</sub> ] = 4.0 mM, [Fe <sup>2+</sup> ] = 0.15 mM	86.6%	7 min	<a href="#">[13]</a>
Photocatalysis (Fe-doped TiO <sub>2</sub> )	pH 10, 3 g/L catalyst, 60 mM H <sub>2</sub> O <sub>2</sub>	~100%	2 hours	<a href="#">[8]</a>



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. US6818147B2 - Antifreeze concentrate containing the colorant C.I. Reactive Violet 5 - Google Patents [patents.google.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. Reactive Violet 5 | C<sub>20</sub>H<sub>16</sub>N<sub>3</sub>Na<sub>3</sub>O<sub>15</sub>S<sub>4</sub> | CID 135445762 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. sahadyes.com [sahadyes.com]
- 5. Dyeing and Processing: Reactive Vinyl Sulfone Dyes [dyeingworld1.blogspot.com]
- 6. longwayeducation.com [longwayeducation.com]
- 7. researchgate.net [researchgate.net]
- 8. Photocatalytic Degradation of Azo Dye Reactive Violet 5 on Fe-Doped Titania Catalysts under Visible Light Irradiation [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. ijert.org [ijert.org]
- 11. Color fastness properties of different reactive dyes | PDF [slideshare.net]
- 12. researchgate.net [researchgate.net]
- 13. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [What is the chemical structure of Reactive Violet 5?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1142343#what-is-the-chemical-structure-of-reactive-violet-5]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)